

Safety data sheet for ethyl phenyl sulfide

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Compound of Interest

Compound Name: *Ethyl phenyl sulfide*

Cat. No.: *B105504*

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An In-depth Technical Guide to the Safety Data for **Ethyl Phenyl Sulfide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Ethyl phenyl sulfide** (CAS No. 622-38-8), also known as (ethylthio)benzene. The information is compiled from various safety data sheets and chemical databases to assist researchers, scientists, and drug development professionals in the safe handling and use of this compound.

Chemical and Physical Properties

Ethyl phenyl sulfide is a colorless to pale yellow liquid with a distinct odor.^[1] It is characterized by the presence of an ethyl group and a phenyl group attached to a sulfur atom. ^[1] While moderately soluble in organic solvents, it has low solubility in water.^[1]

Table 1: Physical and Chemical Properties of **Ethyl Phenyl Sulfide**

Property	Value	Reference
Molecular Formula	C8H10S	[2] [3] [4]
Molecular Weight	138.23 g/mol	[2] [3] [4]
Appearance	Colorless to light yellow, clear liquid	[4] [5]
Boiling Point	204-205 °C	[6] [7] [8]
Flash Point	73 °C (163 °F)	[7] [9]
Density	1.021 g/mL at 25 °C	[6] [10]
Refractive Index	1.566 (at 20 °C, D-line)	[6]
Purity	>98.0% (GC)	[5]

Hazard Identification and Classification

Ethyl phenyl sulfide is classified as a hazardous chemical.[\[11\]](#) The primary hazards associated with this compound are its combustibility and its potential to cause irritation to the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification for **Ethyl Phenyl Sulfide**

Hazard Class	Category	Hazard Statement	Reference
Flammable Liquids	Category 4	H227: Combustible liquid	[5] [11] [12]
Skin Irritation	Category 2	H315: Causes skin irritation	[8] [13]
Eye Irritation	Category 2	H319: Causes serious eye irritation	[8]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	[8]

Signal Word: Warning[11][13]

Hazard Pictogram:

- Exclamation Mark (GHS07)[8]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the safety data sheets. Key recommendations include:

- Prevention: Keep away from heat, sparks, open flames, and hot surfaces.[11] Avoid breathing dust, fume, gas, mist, vapors, or spray.[8] Wash skin thoroughly after handling.[13] Wear protective gloves, eye protection, and face protection.[5][13]
- Response: If on skin, wash with plenty of water.[5] If skin irritation occurs, get medical advice/attention.[13] If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- Storage: Store in a well-ventilated place. Keep cool.[5][11]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[11][13]

Toxicological Information

The toxicological properties of **ethyl phenyl sulfide** have not been fully investigated.[11][14] However, based on its classification, it is known to be an irritant.

Acute Toxicity:

- Oral: While specific data for **ethyl phenyl sulfide** is not readily available, a related compound, diphenyl sulfide, is classified as harmful if swallowed (Acute toxicity, Oral, Category 4).[13]
- Dermal: No specific data is available.
- Inhalation: May cause respiratory irritation.[8]

Carcinogenicity:

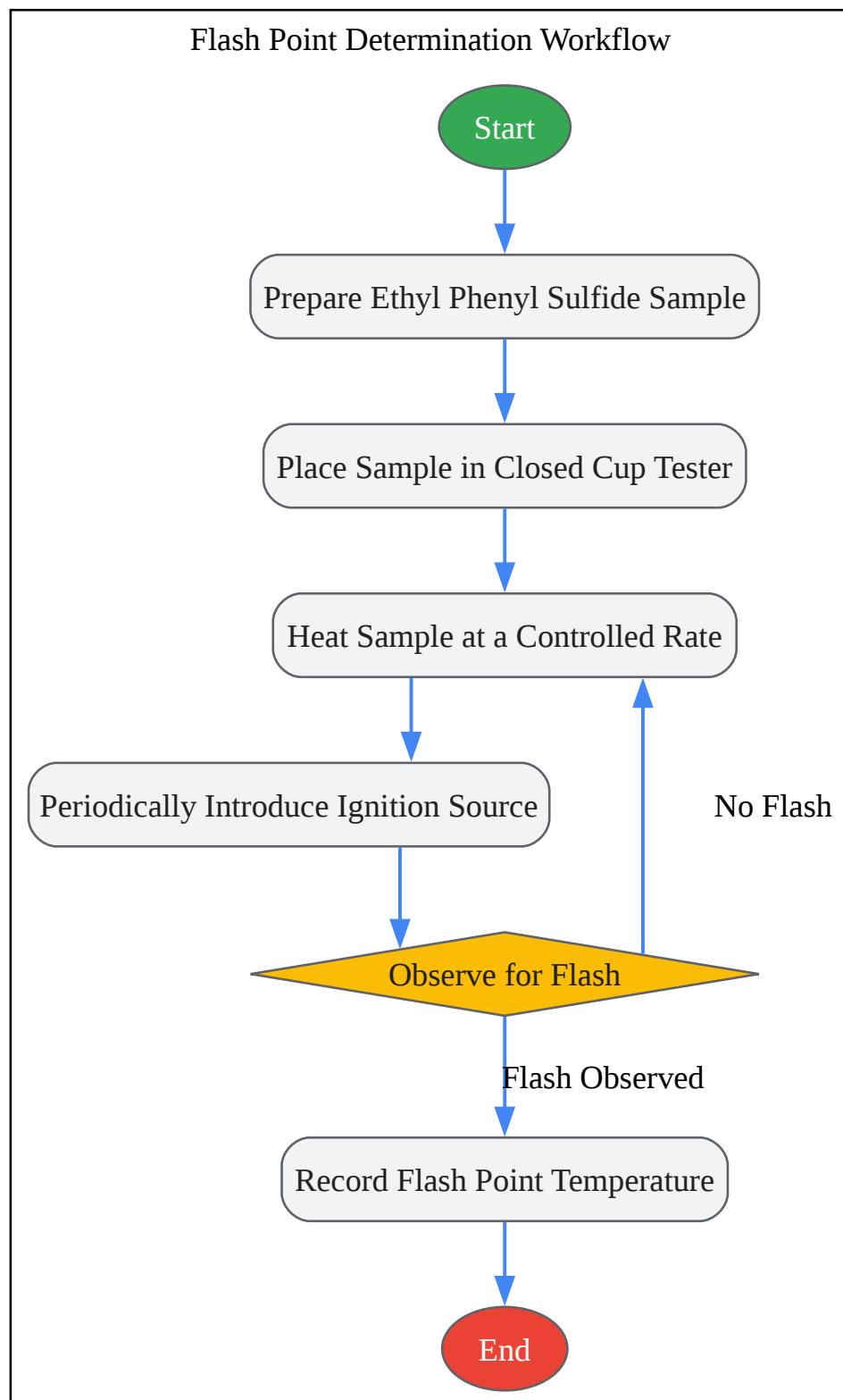
There is no information available to indicate that **ethyl phenyl sulfide** or any of its components are carcinogenic.[11][13]

Experimental Protocols for Hazard Determination

The hazard classifications listed in the Safety Data Sheets are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Flash Point Determination

The flash point of a combustible liquid like **ethyl phenyl sulfide** is likely determined using a standardized method such as the Pensky-Martens Closed Cup Tester (e.g., ASTM D93) or a similar method that aligns with international standards. The general workflow involves heating the sample in a closed cup and introducing an ignition source at regular temperature intervals to determine the lowest temperature at which the vapors ignite.



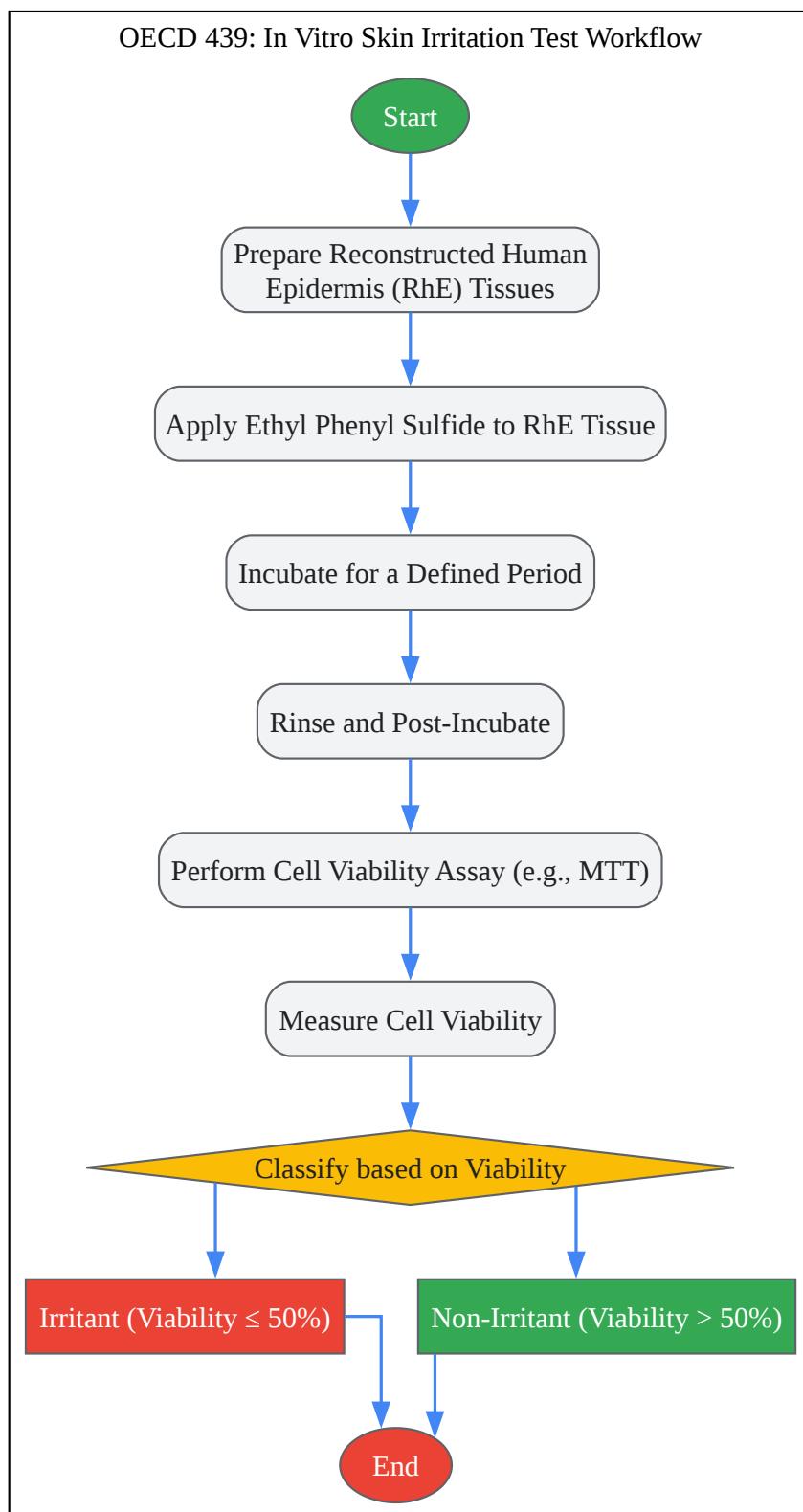
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Caption: Workflow for Flash Point Determination.

In Vitro Skin Irritation Testing (OECD 439)

The skin irritation potential of **ethyl phenyl sulfide** is likely assessed using an in vitro method following OECD Guideline 439.^{[3][5][7][10]} This test utilizes a reconstructed human epidermis (RhE) model to predict the skin irritation potential of a chemical.

The core principle of this method is to assess cell viability in the RhE tissue after exposure to the test chemical.^[3] A reduction in cell viability below a certain threshold indicates that the substance is an irritant.^[7]



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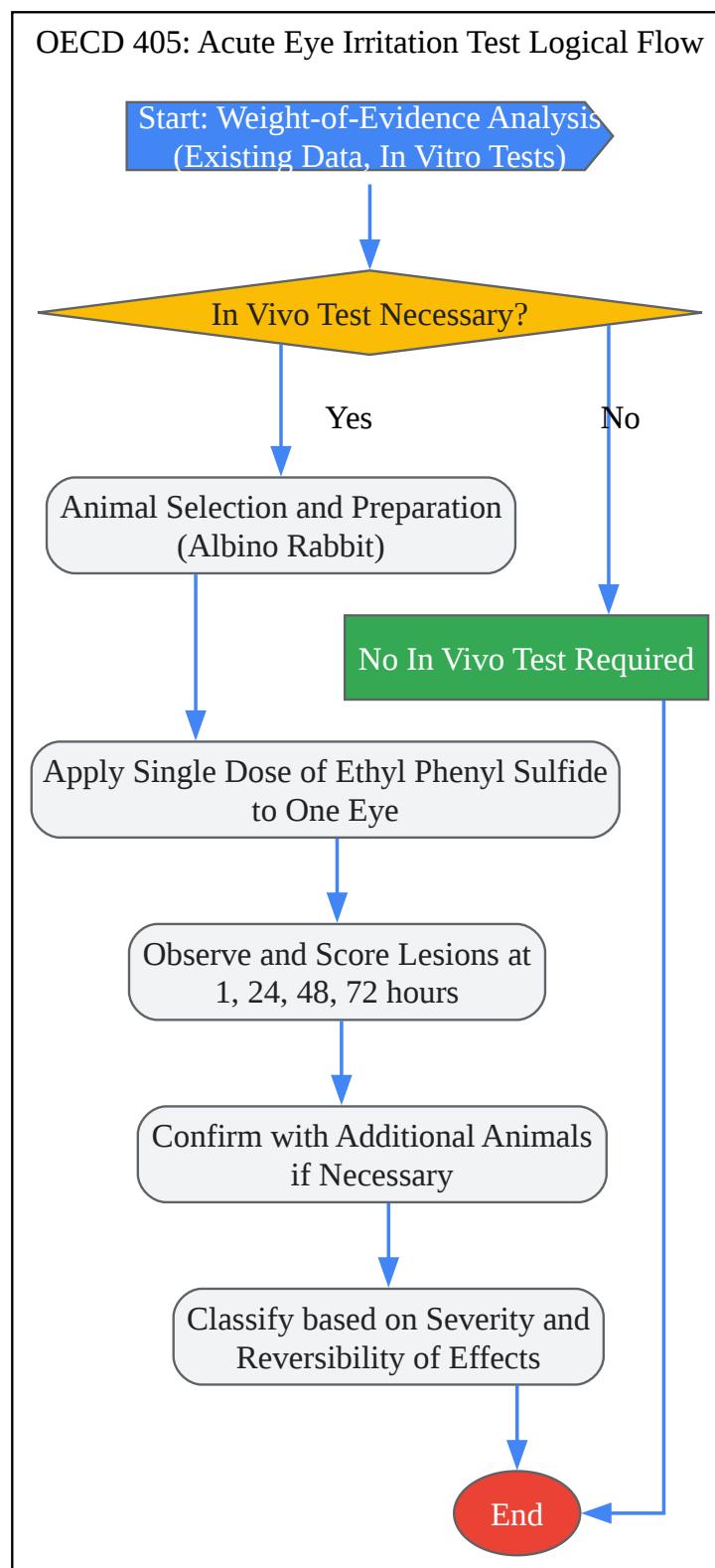
Caption: OECD 439 In Vitro Skin Irritation Workflow.

Acute Eye Irritation/Corrosion Testing (OECD 405)

The potential for **ethyl phenyl sulfide** to cause serious eye irritation is likely determined based on data from a study following OECD Guideline 405.[\[2\]](#)[\[6\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#) This test is typically conducted *in vivo* using albino rabbits.

The test substance is applied to one eye of the animal, with the other eye serving as a control.

[\[8\]](#) The eyes are then examined for signs of irritation, such as corneal opacity, iritis, and conjunctival redness and swelling, at specific time points.[\[8\]](#)

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Caption: OECD 405 Acute Eye Irritation Logical Flow.

Signaling Pathways and Mechanism of Toxicity

Currently, there is no specific information available in the public domain detailing the signaling pathways or the precise molecular mechanisms of toxicity for **ethyl phenyl sulfide**. The general classification as an irritant suggests that its mode of action likely involves direct damage to the cells and tissues it comes into contact with, leading to an inflammatory response.

For sulfides in general, high concentrations of hydrogen sulfide, a related sulfur-containing compound, are known to inhibit cytochrome c oxidase, a key enzyme in the mitochondrial electron transport chain, which can lead to cellular hypoxia and death.[\[15\]](#) However, it is not known if **ethyl phenyl sulfide** acts through a similar mechanism. Further research is required to elucidate the specific toxicological pathways of **ethyl phenyl sulfide**.

Handling, Storage, and First Aid

Handling:

- Use in a well-ventilated area.[\[11\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[11\]](#)
- Keep away from ignition sources.[\[11\]](#)
- Avoid contact with skin and eyes.[\[16\]](#)
- Wash hands thoroughly after handling.[\[16\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[11\]](#)[\[14\]](#)
- Keep away from heat, sparks, and flame.[\[11\]](#)
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[\[11\]](#)[\[14\]](#)

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[11]
- Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention.[16]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[16]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.[11]

Accidental Release Measures

In the event of a spill, ensure adequate ventilation and remove all sources of ignition.[11] Absorb the spill with an inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[11]

Disposal Considerations

Disposal of **ethyl phenyl sulfide** must be in accordance with federal, state, and local environmental control regulations.[11] It is the responsibility of the waste generator to properly classify the waste.

This guide is intended to provide key safety information for **ethyl phenyl sulfide**. It is essential to consult the full Safety Data Sheet (SDS) from the supplier before use and to follow all institutional safety protocols.

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